

Essential Safety and Disposal Guidance for N-Acetyl-3-hydroxy-L-valine

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Compound of Interest

Compound Name: *N-Acetyl-3-hydroxy-L-valine*

Cat. No.: B15306886

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This document provides a comprehensive guide to the proper disposal procedures for **N-Acetyl-3-hydroxy-L-valine**, a derivative of the amino acid L-valine.

Disclaimer: No specific Safety Data Sheet (SDS) for **N-Acetyl-3-hydroxy-L-valine** was found. The following information is based on the properties and safety data of the closely related compound, N-Acetyl-L-valine. It is crucial to conduct a site-specific risk assessment and consult local regulations before handling and disposal.

Immediate Safety and Handling Precautions

Before disposal, ensure that all personnel handling **N-Acetyl-3-hydroxy-L-valine** are familiar with the following safety protocols:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a laboratory coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Spill Management:** In case of a spill, avoid generating dust. Gently sweep the solid material into a designated, labeled waste container. Clean the spill area with a damp cloth.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and disposal. The data presented below is for N-Acetyl-L-valine and should be considered indicative for **N-Acetyl-3-hydroxy-L-valine**.

Property	Value
Molecular Formula	C7H13NO3
Molecular Weight	159.18 g/mol
Appearance	White to off-white solid
Melting Point	148°C
Boiling Point	362.2 ± 25.0 °C (Predicted)
Solubility in Water	Soluble
pKa (Strongest Acidic)	3.62 ± 0.10 (Predicted)

Step-by-Step Disposal Protocol

The disposal of **N-Acetyl-3-hydroxy-L-valine** should be carried out in accordance with institutional guidelines and local, state, and federal regulations. The following is a general procedural guide.

- Waste Identification and Collection:
 - Collect waste **N-Acetyl-3-hydroxy-L-valine** in a clearly labeled, sealed, and compatible waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Small Quantities (Milligram to Gram Scale):
 - For small research quantities, the compound can typically be disposed of as solid chemical waste.

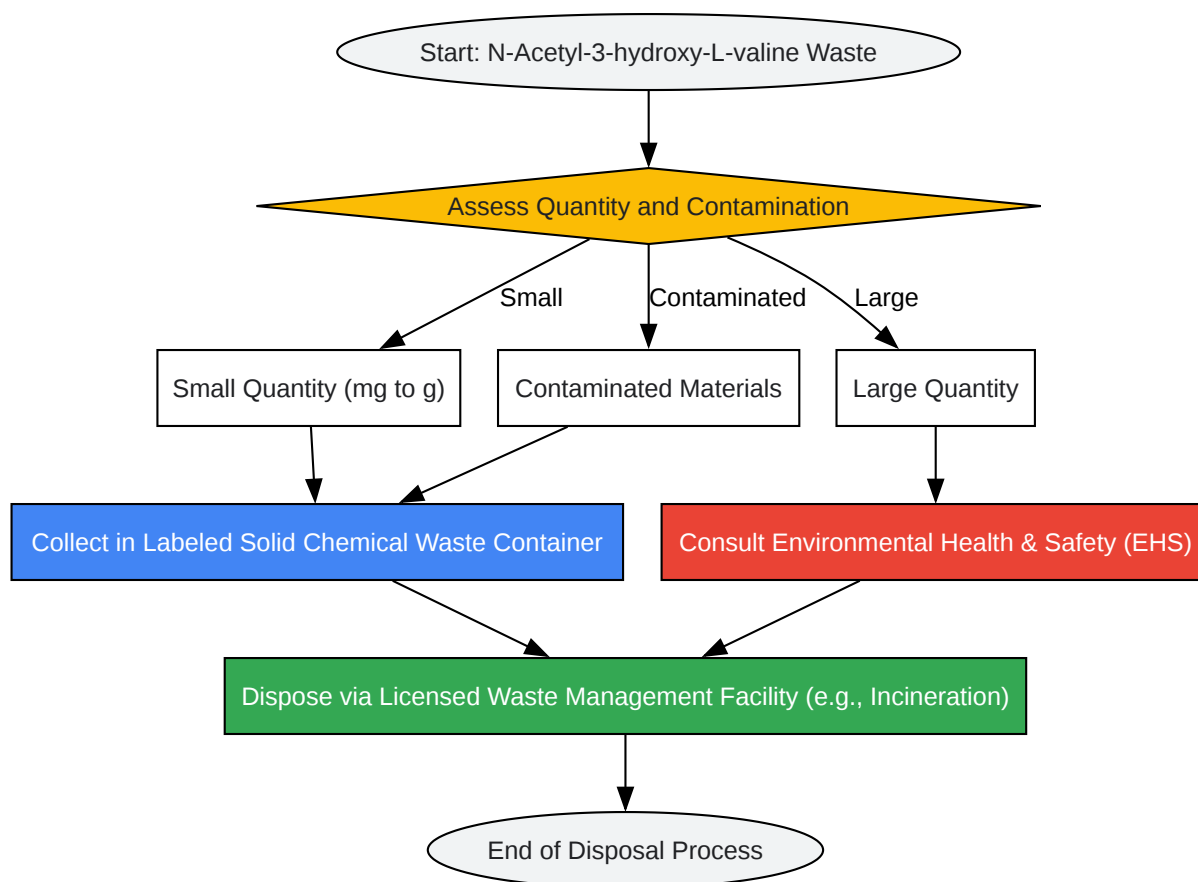
- Place the material in a designated container for non-hazardous or laboratory chemical waste, as determined by your institution's waste management plan.
- Large Quantities:
 - For larger quantities, consult your institution's Environmental Health and Safety (EHS) department for specific disposal instructions.
 - Incineration in a licensed hazardous waste facility is a common and effective disposal method for many organic compounds.
- Contaminated Materials:
 - Any materials, such as weighing paper, gloves, or pipette tips, that are contaminated with **N-Acetyl-3-hydroxy-L-valine** should be placed in the same solid chemical waste container.

Experimental Protocols Cited

The disposal procedures outlined are based on standard laboratory practices for handling non-hazardous or low-hazard chemical solids. No specific experimental protocols for the disposal of **N-Acetyl-3-hydroxy-L-valine** were found in the reviewed literature. The provided guidance is derived from safety data sheets for structurally similar compounds.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Acetyl-3-hydroxy-L-valine**.



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Disposal Workflow for **N-Acetyl-3-hydroxy-L-valine**.

This procedural guidance is intended to build trust and provide value beyond the product itself by empowering researchers with the necessary information for safe and compliant laboratory operations. Always prioritize safety and adhere to the specific regulations of your institution and region.

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